

Application Notes and Protocols: Residue Analysis of Insecticidal Agent 10 in Crops

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Compound of Interest

Compound Name: *Insecticidal agent 10*

Cat. No.: *B15559907*

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Introduction

"**Insecticidal agent 10**" is a novel pesticide developed for broad-spectrum activity against common agricultural pests. As with any new agrochemical, rigorous testing is required to ensure consumer safety by quantifying potential residues in food crops. This document provides a detailed protocol for the extraction, cleanup, and analysis of "**Insecticidal agent 10**" residues in various crop matrices. The described methodology is based on the widely accepted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation technique followed by analysis using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and selective method for detecting trace levels of pesticide residues.^{[1][2]} This protocol is designed to be a starting point for method development and validation in analytical laboratories.

Experimental Protocols

Scope

This protocol is applicable to the determination of "**Insecticidal agent 10**" residues in high-moisture (e.g., fruits, vegetables) and low-moisture (e.g., grains, legumes) crop matrices.

Principle

Residues of "**Insecticidal agent 10**" are extracted from the crop sample using an organic solvent (acetonitrile) and a salting-out liquid-liquid extraction.[3] The extract is then cleaned up using dispersive solid-phase extraction (d-SPE) to remove interfering matrix components such as pigments, lipids, and sugars.[1] The final extract is analyzed by LC-MS/MS for quantification. [3][4]

Reagents and Materials

- Acetonitrile (MeCN), HPLC grade
- Magnesium sulfate (MgSO₄), anhydrous
- Sodium chloride (NaCl)
- Trisodium citrate dihydrate
- Disodium hydrogen citrate sesquihydrate
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Graphitized carbon black (GCB) - for high pigment matrices
- "**Insecticidal agent 10**" analytical standard
- Deionized water

Equipment

- High-speed homogenizer
- Centrifuge capable of 5000 x g
- Vortex mixer
- Analytical balance
- Liquid Chromatograph coupled to a tandem Mass Spectrometer (LC-MS/MS)

- Syringe filters (0.22 μ m)

Sample Preparation and Extraction (QuEChERS Method)

- Homogenization: Weigh 10 g of the homogenized crop sample into a 50 mL centrifuge tube. For dry samples, add 10 mL of deionized water and allow to rehydrate for 30 minutes.
- Extraction: Add 10 mL of acetonitrile to the tube. Seal and shake vigorously for 1 minute using a vortex mixer or homogenizer.
- Salting Out: Add the QuEChERS salt packet containing 4 g MgSO_4 , 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate.
- Centrifugation: Immediately shake vigorously for 1 minute and then centrifuge at 5000 x g for 5 minutes.

Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Transfer: Transfer a 1 mL aliquot of the upper acetonitrile layer into a 2 mL d-SPE tube.
- Cleanup Sorbent: The choice of d-SPE sorbent depends on the matrix:
 - General Matrices: 150 mg MgSO_4 , 50 mg PSA.
 - High Fat/Wax Matrices: 150 mg MgSO_4 , 50 mg PSA, 50 mg C18.
 - High Pigment Matrices: 150 mg MgSO_4 , 50 mg PSA, 7.5 mg GCB.
- Vortex and Centrifuge: Seal the tube, vortex for 30 seconds, and centrifuge at 5000 x g for 2 minutes.
- Final Extract: Transfer the supernatant into a clean vial for analysis. A portion may be filtered through a 0.22 μ m syringe filter if necessary.

LC-MS/MS Analysis

- LC Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m).

- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 µL.
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- MS/MS Detection: Multiple Reaction Monitoring (MRM) of precursor and product ion transitions specific to "Insecticidal agent 10".

Data Presentation

Table 1: Illustrative LC-MS/MS Parameters for "Insecticidal Agent 10"

Parameter	Value
Precursor Ion (m/z)	350.2
Product Ion 1 (m/z)	185.1 (Quantifier)
Product Ion 2 (m/z)	120.3 (Qualifier)
Collision Energy (eV)	25
Dwell Time (ms)	100

Table 2: Method Performance Data (Illustrative)

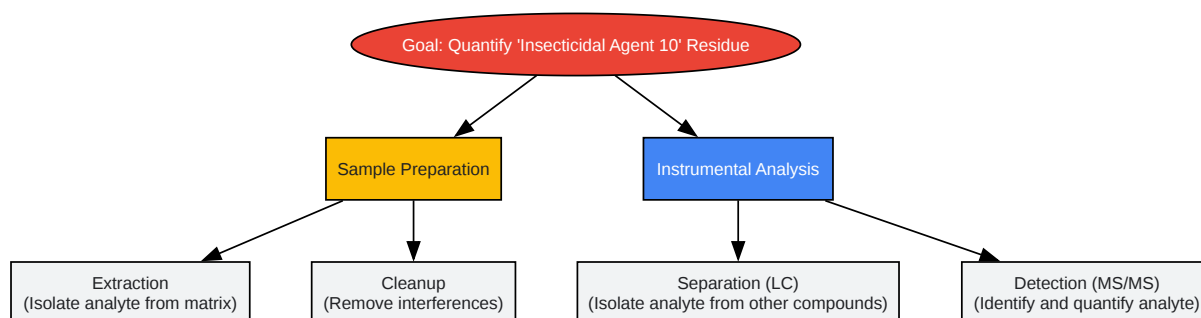
Crop Matrix	Spiking Level (ng/g)	Average Recovery (%)	Relative Standard Deviation (RSD, %)	Limit of Quantification (LOQ, ng/g)
Tomato	10	95.2	4.8	5
Wheat	10	88.7	6.2	5
Olive Oil	10	82.1	8.5	10

Visualizations



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Caption: Workflow for "Insecticidal Agent 10" residue analysis.



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Caption: Key stages in pesticide residue analysis.

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References

- 1. Pesticide Residue Analysis in Food | Ensure Food Safety with Shimadzu [shimadzu.com.sg]
- 2. agilent.com [agilent.com]
- 3. journals.ekb.eg [journals.ekb.eg]

- 4. A Comprehensive Guide to Pesticide Residue Analysis [[scioninstruments.com](https://www.scioninstruments.com)]
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